

Essential Safety and Logistical Information for Handling PF-06843195

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Compound of Interest

Compound Name: PF-06843195

Cat. No.: B8216121

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Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling of **PF-06843195**, a potent, highly selective PI3K α inhibitor.[1] Given its potency, strict adherence to safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **PF-06843195** is not publicly available, the known hazards for similar potent compounds include the potential for reproductive toxicity, serious eye irritation, and harm if inhaled.[2] Therefore, a comprehensive risk assessment should be conducted before any handling of this compound.

Known Information about **PF-06843195**:

- Mechanism of Action: A highly selective PI3K α inhibitor with an IC50 of 18 nM in Rat1 fibroblasts.[1]
- Physical State: Typically supplied as a solid.
- Storage: Should be stored at -20°C for up to 1 month or -80°C for up to 6 months.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to potent pharmaceutical compounds. The following table summarizes the recommended PPE for handling **PF-06843195**.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high risk of aerosol or dust generation. Hoods or full-facepieces can offer high Assigned Protection Factors (APFs), potentially up to 1000.
Reusable Half or Full-Facepiece Respirator	Use with P100/FFP3 particulate filters. A proper fit test is required before use.	
Disposable Respirators (e.g., N95)	Suitable for low-risk activities but not recommended as primary protection when handling highly potent compounds.	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Coveralls	"Bunny suits" made from materials like Tyvek® are recommended to provide head-to-toe protection.
Dedicated Lab Coat	Should be worn over personal clothing and be either disposable or professionally laundered.	
Eye Protection	Chemical Splash Goggles or a Face Shield	Goggles should provide a complete seal around the eyes. A face shield can be worn over goggles for

		additional protection against splashes.
Foot Protection	Disposable Shoe Covers	To be worn in the designated handling area and removed before exiting.

Operational and Disposal Plans

A systematic approach is crucial for safely handling potent compounds. The following plan outlines the key phases from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks in a designated receiving area.
- Verify that the container is clearly labeled.
- Store **PF-06843195** according to the supplier's recommendations (-20°C or -80°C) in a securely locked and clearly labeled location.

2. Engineering Controls:

- All handling of solid **PF-06843195** should be performed in a containment device such as a certified chemical fume hood, a glove box, or a flexible containment glove bag to control dust exposure.
- For solution preparation and handling, a chemical fume hood is required.

3. Spill Management:

- A spill kit appropriate for potent chemical compounds must be readily available.
- In case of a spill, evacuate the immediate area and alert others.
- Follow established spill cleanup procedures, working from the outside of the spill inward.
- All materials used for spill cleanup must be disposed of as hazardous waste.

4. Decontamination:

- All surfaces and equipment must be thoroughly decontaminated with a validated cleaning agent after handling is complete.
- Follow a strict doffing procedure for PPE to avoid self-contamination, removing items in the designated doffing area.

5. Waste Disposal:

- All disposable PPE (gloves, coveralls, shoe covers, etc.) and contaminated labware must be collected in a dedicated, clearly labeled hazardous waste container.
- Unused compound and contaminated solutions should be disposed of as hazardous chemical waste according to institutional and local regulations. Incineration is often the required method for potent compounds.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step guide for the safe preparation of a stock solution of **PF-06843195**.

Materials:

- **PF-06843195** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Weighing paper or boat
- Spatula
- Appropriate-sized sterile, conical tube with screw cap
- Vortex mixer

- Pipettors and sterile tips

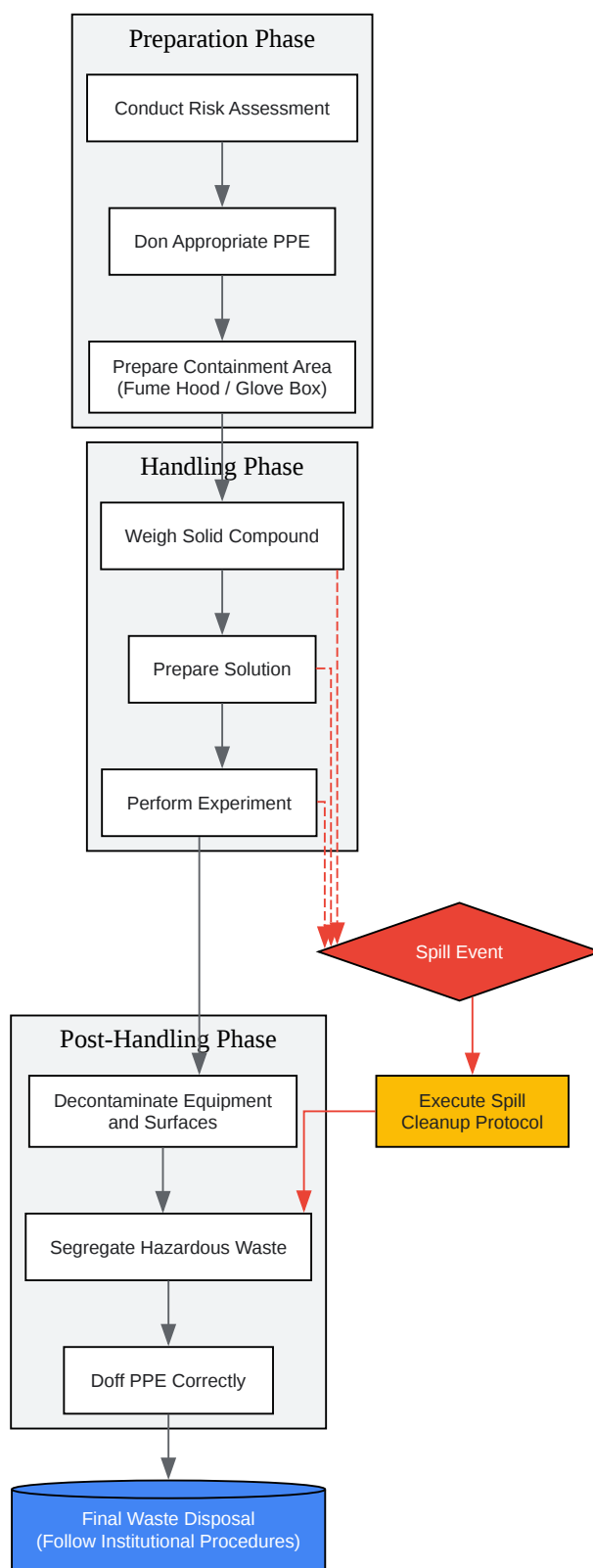
Procedure:

- Preparation:
 - Don all required PPE as outlined in the table above.
 - Perform all manipulations within a certified chemical fume hood or other containment device.
 - Lay down absorbent bench paper to contain any potential minor spills.
- Weighing the Compound:
 - Tare the analytical balance with the weighing boat.
 - Carefully weigh the desired amount of **PF-06843195** solid. Avoid creating dust.
 - Record the exact weight.
- Dissolution:
 - Carefully transfer the weighed solid into the conical tube.
 - Using a calibrated pipette, add the calculated volume of DMSO to the tube to achieve a 10 mM concentration.
 - Secure the cap tightly.
- Mixing:
 - Gently swirl the tube to wet the solid.
 - Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Store the aliquots at -20°C or -80°C as recommended.
- Cleanup:
 - Dispose of all contaminated disposable materials (weigh boat, pipette tips, etc.) in the designated hazardous waste container.
 - Decontaminate all non-disposable equipment and the work surface.
 - Follow the proper PPE doffing procedure.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **PF-06843195**, from preparation to disposal.



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Caption: Workflow for safe handling of potent compounds.

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References

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